

# Neosenkirkine and related pyrrolizidine alkaloids

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## Compound of Interest

Compound Name: Neosenkirkine

Cat. No.: B1237278

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## Introduction to Pyrrolizidine Alkaloids (PAs)

Pyrrolizidine alkaloids (PAs) are a large group of naturally occurring heterocyclic organic compounds synthesized by an estimated 3% of the world's flowering plants as a defense mechanism against herbivores.[1][2] These secondary metabolites are found predominantly in the plant families Asteraceae, Boraginaceae, and Fabaceae.[1][3] PAs are characterized by a core structure of pyrrolizidine, which consists of two fused five-membered rings with a nitrogen atom at the bridgehead.[1][4] They typically exist as esters, composed of a necine base (the pyrrolizidine amino alcohol) and one or more necic acids.[4][5]

The structural diversity of PAs is vast, with over 500 different compounds identified.[5] This diversity arises from variations in the necine base, the necic acids, and the esterification pattern.[1] PAs are classified into four main types based on the structure of the necine base: retronecine, heliotridine, otonecine, and platynecine.[5] PAs containing a 1,2-unsaturated necine base, such as retronecine, heliotridine, and otonecine types, are known to be highly toxic.[6] In contrast, those with a saturated necine base, like platynecine, are considered less toxic.

These compounds pose a significant health risk to humans and livestock as they can contaminate food sources like honey, milk, grain, and eggs, as well as herbal medicines and supplements.[7][8] The toxicity of PAs is primarily linked to their metabolic activation in the liver, leading to strong hepatotoxic (liver-damaging), genotoxic (DNA-damaging), cytotoxic (cell-damaging), and tumorigenic (tumor-causing) effects.[1][7][8]

## Neosenkirkine and Senkirkine: Otonecine-Type PAs

**Neosenkirkine** and its close relative, senkirkine, belong to the otonecine-type class of pyrrolizidine alkaloids.[9][10] This class is characterized by the otonecine necine base. Senkirkine is a major PA found in several plant species, including *Tussilago farfara* (coltsfoot), *Emilia sonchifolia*, and various *Senecio* species.[6][10][11][12] **Neosenkirkine** has also been isolated from *Senecio* species.[9][10][12]

#### Chemical Properties:

Property	Neosenkirkine	Senkirkine (Renardin)	Reference
CAS Number	57194-70-4	2318-18-5	[13],[14]
Molecular Formula	C <sub>19</sub> H <sub>27</sub> NO <sub>6</sub>	C <sub>19</sub> H <sub>27</sub> NO <sub>6</sub>	[15],[16]
Molecular Weight	365.42 g/mol	365.4 g/mol	[15],[16]
Structure	Otonecine-type macrocyclic PA	Otonecine-type macrocyclic PA	[9],[16]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	Data not specified, but general PA solubility patterns apply.	[13]

## Biosynthesis of Pyrrolizidine Alkaloids

The biosynthesis of PAs is a complex process that occurs primarily in the roots of producing plants.[9] The pathway can be broadly divided into the formation of the necine base and the necic acids, followed by their esterification.

**3.1 Necine Base Synthesis** The synthesis of the necine base begins with the amino acid ornithine, which is a precursor to putrescine.[2] The first committed step in the pathway is catalyzed by homospermidine synthase (HSS), an enzyme that couples two molecules of putrescine (derived from arginine and ornithine) to form homospermidine.[3] This intermediate then undergoes a series of oxidation, cyclization, and reduction steps to form the characteristic bicyclic pyrrolizidine core, such as retronecine.[3]

**3.2 Necic Acid Synthesis** Necic acids are derived from common amino acids, such as isoleucine, leucine, and valine, through various metabolic pathways.[2] Their structural diversity contributes significantly to the wide range of PAs found in nature.

**3.3 Esterification** The final step in PA biosynthesis is the esterification of the necine base with one or two necic acids. This reaction combines the two separately synthesized components to form the final, biologically active alkaloid.[3] The resulting PAs may be stored in the plant as tertiary amines or as N-oxides, the latter being more water-soluble.[8]

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